

# Technical Safety & Handling Guide: Chlorobis(cyclooctene)rhodium(I) Dimer

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Chlorobis(cyclooctene)rhodium  
dimer*

Cat. No.: *B12439840*

[Get Quote](#)

## Executive Summary

Chlorobis(cyclooctene)rhodium(I) dimer, commonly abbreviated as  $[\text{RhCl}(\text{coe})_2]_2$ , is a premier organometallic precatalyst widely utilized in drug discovery and advanced organic synthesis.[1] [2] Its utility stems from the lability of the cyclooctene (COE) ligands, which allows for facile substitution by phosphines or N-heterocyclic carbenes (NHCs) to generate active catalytic species in situ.[2]

However, this chemical utility introduces specific safety and handling mandates.[2] As a Rhodium(I) species, it is air-sensitive and poses acute toxicity risks via inhalation, ingestion, and dermal contact.[2] This guide synthesizes Safety Data Sheet (SDS) parameters with practical laboratory protocols to ensure both personnel safety and experimental integrity.

## Chemical Identity & Physical Properties[1][2][3][4][5] [6][7][8]

Parameter	Data
Chemical Name	Chlorobis(cyclooctene)rhodium(I) dimer
Synonyms	[RhCl(coe) <sub>2</sub> ] <sub>2</sub> ; Di-μ-chlorotetrakis(cyclooctene)dirhodium(I)
CAS Number	12279-09-3
Molecular Formula	C <sub>32</sub> H <sub>56</sub> Cl <sub>2</sub> Rh <sub>2</sub>
Molecular Weight	717.51 g/mol
Appearance	Orange to red-brown crystalline powder
Melting Point	~190 °C (decomposition)
Solubility	Soluble in Dichloromethane (DCM), Toluene, THF; Insoluble in water
Stability	Air-sensitive; Hygroscopic.[1][2][3] Decomposes slowly in air; rapid decomposition in solution if exposed to oxygen.[2]

## Hazard Identification (GHS Classification)

Based on GHS (Globally Harmonized System) standards.

Signal Word:WARNING

## Health Hazards

The compound exhibits Acute Toxicity (Category 4) across all major exposure routes.[2][4]

Hazard Code	Hazard Statement	Clinical/Safety Implication
H302	Harmful if swallowed	Rhodium salts can be nephrotoxic and hepatotoxic. [2]
H312	Harmful in contact with skin	Dermal absorption is a viable pathway for systemic toxicity. [2]
H332	Harmful if inhaled	Dust/aerosol inhalation risks lung irritation and systemic absorption.[2]
H315	Causes skin irritation	Contact dermatitis risk; requires immediate washing. [2]
H319	Causes serious eye irritation	Risk of corneal damage from particulate abrasion and chemical irritation.[2]
H335	May cause respiratory irritation	Target organ: Respiratory system.[2][5][3][6] Use local exhaust ventilation.[2]

## Precautionary Strategy

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][4][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2][6]  
Remove contact lenses if present and easy to do.[2][6]

## Technical Handling Protocols (Air-Sensitive Workflow)

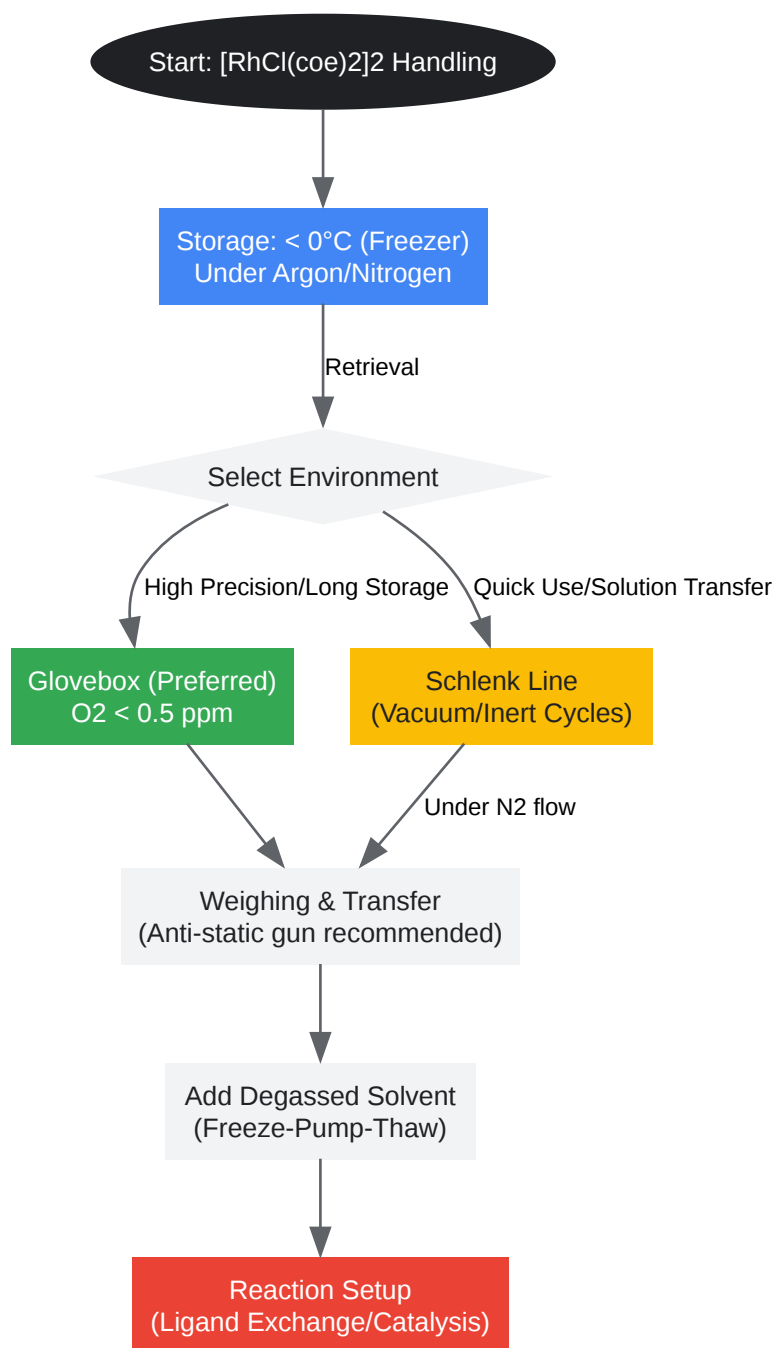
### The Mechanism of Instability

The  $[\text{RhCl}(\text{coe})_2]_2$  complex relies on the coordination of the cyclooctene alkene to the Rh(I) center.<sup>[2]</sup> Oxygen exposure leads to the oxidation of the alkene ligands or the metal center itself (Rh(I)

Rh(III)), irreversibly deactivating the catalyst and potentially forming unidentified rhodium oxides.<sup>[2]</sup> Therefore, inert atmosphere techniques are mandatory not just for safety, but for scientific success.<sup>[2]</sup>

## Workflow Visualization: Inert Handling

The following diagram outlines the decision logic for handling this compound to maintain catalytic activity and safety.



[Click to download full resolution via product page](#)

Caption: Figure 1.[2] Inert atmosphere handling workflow for  $[\text{RhCl}(\text{coe})_2]_2$  to prevent catalyst deactivation.

## Protocol: Schlenk Line Transfer

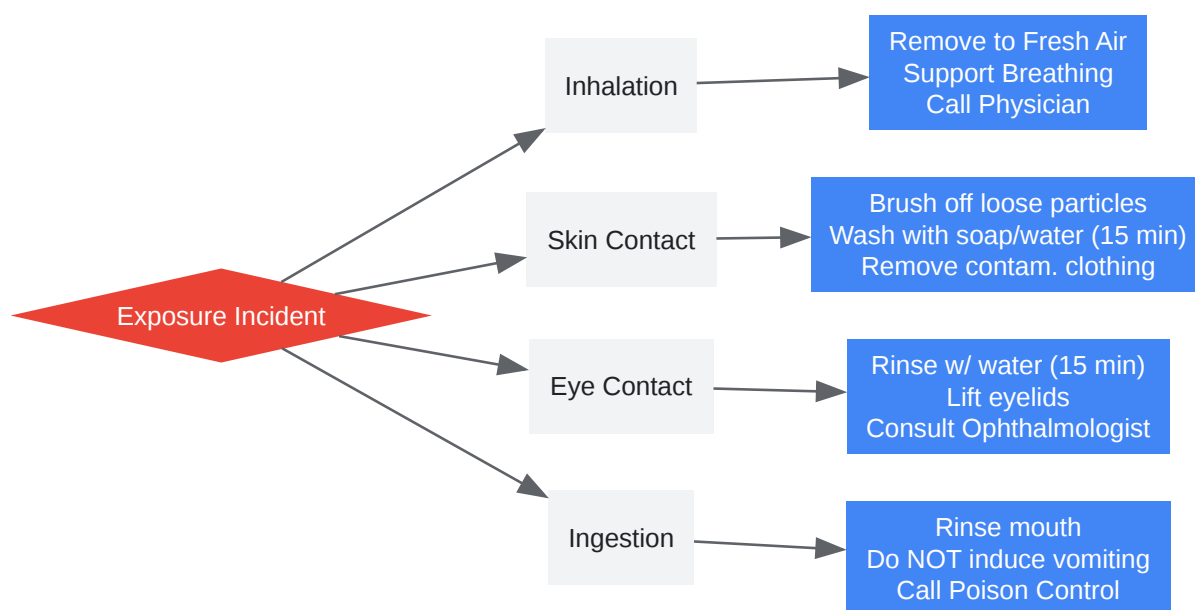
- Preparation: Flame-dry all glassware under vacuum. Backfill with dry Nitrogen or Argon.[2]

- Retrieval: Remove the container from the freezer and allow it to warm to room temperature before opening to prevent water condensation on the solid.
- Weighing: Ideally, weigh inside a glovebox. If using a Schlenk line, weigh quickly into a tared Schlenk tube under a strong counter-flow of inert gas.[2]
- Solvation: Use only anhydrous, degassed solvents (e.g., DCM or Toluene sparged with N<sub>2</sub> or processed via Freeze-Pump-Thaw).[2]

## Emergency Response & First Aid

In the event of exposure, the response must be rapid to mitigate the acute toxicity risks (H302/H312/H332).[2]

### Emergency Decision Tree



[Click to download full resolution via product page](#)

Caption: Figure 2. Immediate response protocols for [RhCl(coe)<sub>2</sub>]<sub>2</sub> exposure incidents.

## Fire Fighting Measures[9]

- Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]

- Specific Hazards: Emits toxic fumes under fire conditions, including Hydrogen Chloride (HCl) gas and Rhodium oxides.[2]
- PPE: Firefighters must wear Self-Contained Breathing Apparatus (SCBA).[2][4]

## Storage and Disposal

### Storage Requirements[1][3][10]

- Temperature: Store at 2–8°C (Refrigerator) or < -20°C (Freezer) for long-term stability.
- Atmosphere: Strictly under Inert Gas (Argon or Nitrogen).[2]
- Container: Keep tightly closed. Use Parafilm or electrical tape to seal caps if stored outside a glovebox.[2]

### Waste Disposal

- Segregation: Do not mix with general organic waste.[2] Segregate into "Heavy Metal Waste" or specific "Rhodium Waste" streams if available for reclamation.[2]
- Protocol: Dissolve in a compatible solvent and dispose of via a licensed hazardous waste contractor.[2] Rhodium is a precious metal; check with your EHS department regarding recovery programs.[2]

## References

- Sigma-Aldrich. (2025).[2][5][4] Safety Data Sheet: Chlorobis(cyclooctene)rhodium(I) dimer. Merck KGaA.[2][4] [Link](#)
- Strem Chemicals.[2] (2024).[2][7] Safety Data Sheet: Chlorobis(cyclooctene)rhodium(I) dimer. Ascensus Specialties. [Link](#)
- PubChem. (2025).[2][5] Compound Summary: Chlorobis(cyclooctene)rhodium(I) dimer.[1][2][5][8] National Library of Medicine.[2] [Link](#)
- TCI Chemicals.[2] (2025).[1][2][5][4][7] Product Specification: Chlorobis(cyclooctene)rhodium(I) Dimer.[1][2][8] [Link](#)

- American Elements. (2025).[2][4] Chlorobis(cyclooctene)rhodium(I) Dimer Safety Data. [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 2. [americanelements.com](https://americanelements.com) [[americanelements.com](https://americanelements.com)]
- 3. Chlorobis(cyclooctene)iridium(I)dimer 97 12246-51-4 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 4. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 5. Chlorobis(cyclooctene)rhodium(I) dimer | C32H56Cl2Rh2-2 | CID 53384308 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 6. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 7. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 8. [colonialmetals.com](https://colonialmetals.com) [[colonialmetals.com](https://colonialmetals.com)]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: Chlorobis(cyclooctene)rhodium(I) Dimer]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12439840/docs#technical-safety-handling-guide-chlorobis-cyclooctene-rhodium-i-dimer>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)